

Application Notes: 3,3'-Dipropylthiacarbocyanine Iodide for Monitoring Neuronal Membrane Potential

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Compound of Interest

Compound Name: 3,3'-Dipropylthiacarbocyanine
iodide

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Introduction

3,3'-Dipropylthiacarbocyanine iodide, commonly known as diS-C3(3), is a lipophilic, cationic fluorescent dye extensively utilized for real-time monitoring of membrane potential changes in various cell types, including neurons. As a member of the carbocyanine dye family, its fluorescence properties are highly sensitive to the transmembrane electrical gradient. This sensitivity allows for the dynamic measurement of cellular depolarization and hyperpolarization, making it an invaluable tool in neuroscience research and drug discovery for studying neuronal activity, ion channel function, and the effects of neuroactive compounds.

Upon application, the positively charged diS-C3(3) dye partitions between the extracellular medium and the cell's cytoplasm, driven by the negative-inside membrane potential. In a resting neuron with a polarized membrane (hyperpolarized state), the dye accumulates within the cell. This intracellular aggregation leads to self-quenching of its fluorescence. Conversely, when the neuron depolarizes, the reduction in the negative transmembrane potential causes the dye to be released from the cell into the extracellular medium, resulting in a significant increase in fluorescence intensity.^{[1][2]} This inverse relationship between membrane potential and fluorescence intensity provides a robust method for tracking neuronal electrical activity.

Physicochemical and Spectroscopic Properties

diS-C3(3) is a crystalline powder with distinct solubility and spectral characteristics that are crucial for its application in fluorescence-based assays.

Property	Value	Reference
Molecular Formula	$C_{23}H_{25}IN_2S_2$	[3]
Molecular Weight	520.49 g/mol	[3]
Appearance	Crystalline powder	[1]
Solubility	Soluble in DMSO and a chloroform/methanol mixture.	[1][3]
Excitation Maximum (λ_{ex})	559 nm (in methanol)	[1]
Emission Maximum (λ_{em})	575 nm (in methanol)	[1]
Extinction Coefficient (ϵ)	163,120 $M^{-1}cm^{-1}$ at 599 nm (in methanol)	

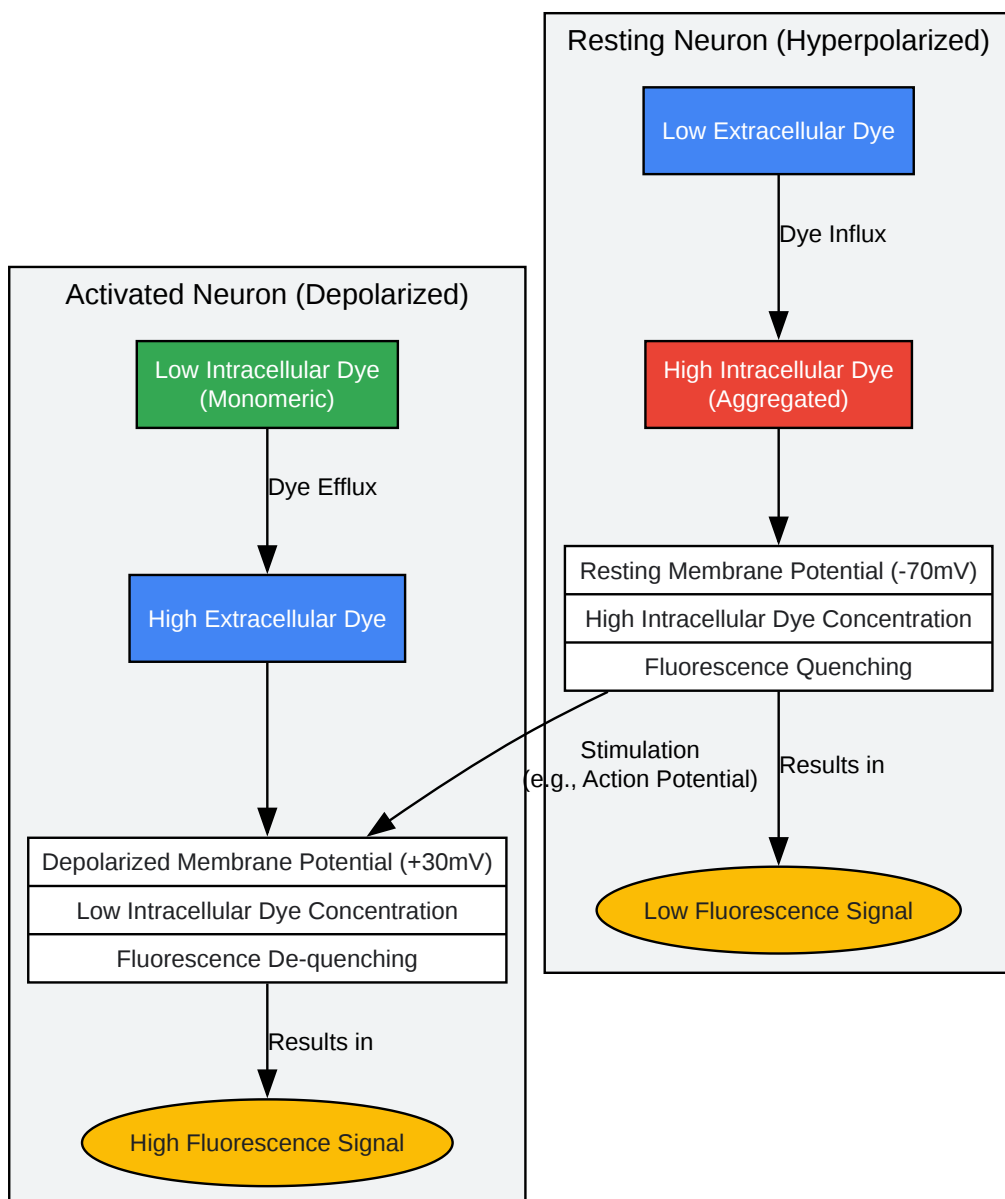
Note: The spectral properties of diS-C3(3) can be influenced by the local environment, including solvent polarity and binding to cellular components. It is advisable to determine the optimal excitation and emission wavelengths for the specific experimental setup.

A closely related and sometimes confused dye is 3,3'-Dipropylthiadicarbocyanine iodide (diSC3(5)). It is important to distinguish between these two, as their spectral properties differ. DiSC3(5) has longer excitation and emission wavelengths, typically around 622 nm and 670 nm, respectively.[4][5]

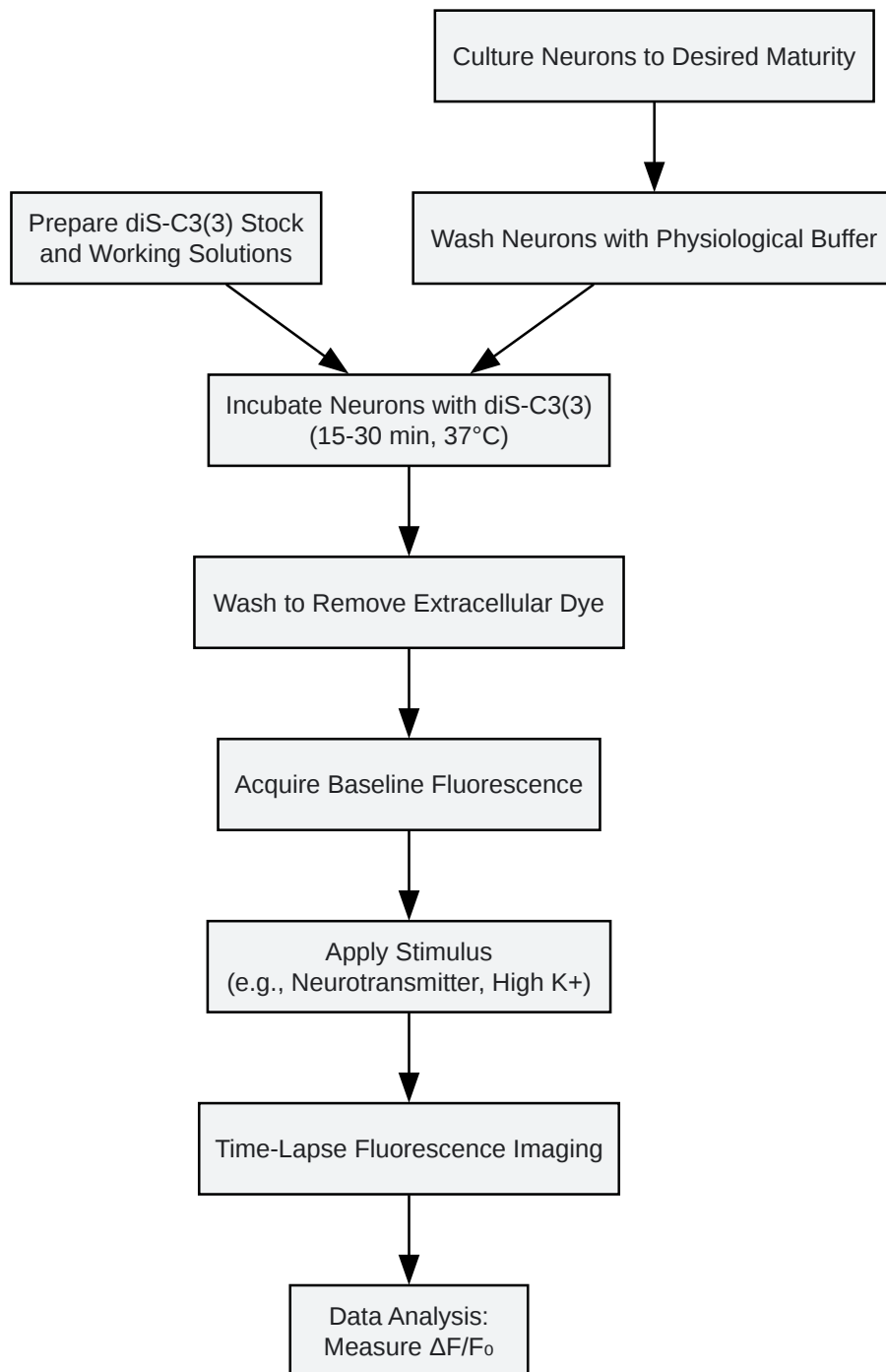
Mechanism of Action

The functionality of diS-C3(3) as a membrane potential probe is based on its voltage-dependent distribution across the plasma membrane, which in turn modulates its fluorescence output. The following diagram illustrates this mechanism.

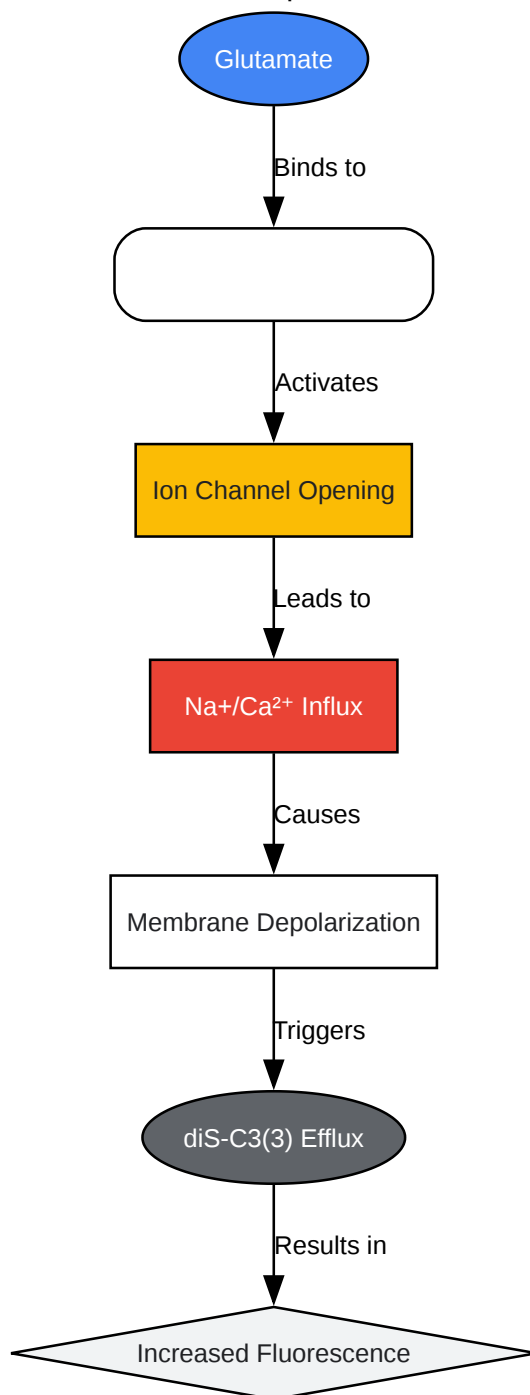
Mechanism of diS-C3(3) Action



Experimental Workflow for diS-C3(3) Imaging



Glutamate-Induced Depolarization Pathway

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